

Application Notes and Protocols: Cell-Based Assays to Measure AST5902 Target Engagement

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Compound of Interest

Compound Name: AST5902
CAS No.: 2412155-74-7
Cat. No.: B11937928

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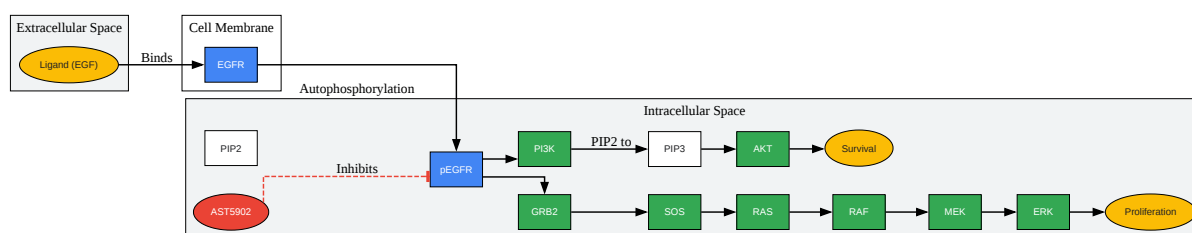
Introduction

AST5902 is the active metabolite of Alflutinib (Furmonertinib, AST2818), a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI)[1][2][3]. Third-generation EGFR TKIs are designed to selectively inhibit EGFR activating mutations (such as exon 19 deletions and L858R) and the T790M resistance mutation, while sparing wild-type EGFR[2][3]. Measuring the target engagement of **AST5902** in a cellular context is critical for understanding its mechanism of action, potency, and selectivity. This document provides detailed protocols for a suite of cell-based assays to quantify the interaction of **AST5902** with its target, EGFR, and the functional consequences of this engagement.

The assays described herein are designed to provide a comprehensive profile of **AST5902** activity, including direct target binding, inhibition of receptor phosphorylation, downstream signaling modulation, and impact on cell viability. These methods are essential for preclinical drug development and for elucidating the structure-activity relationship (SAR) of novel EGFR inhibitors.

EGFR Signaling Pathway

Upon ligand binding, EGFR dimerizes and undergoes autophosphorylation, initiating downstream signaling cascades critical for cell proliferation and survival, primarily the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways[4]. **AST5902** is expected to inhibit EGFR autophosphorylation, thereby blocking these downstream signals.



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Caption: EGFR Signaling Pathway and Inhibition by **AST5902**.

Data Presentation

The following tables summarize representative quantitative data for a third-generation EGFR inhibitor, which can be used as a benchmark for evaluating **AST5902**. Note: Specific experimental data for **AST5902** is not publicly available. The data presented is representative of a typical third-generation EGFR inhibitor.

Table 1: Direct Target Engagement of a Representative 3rd-Gen EGFR Inhibitor

Assay Type	Cell Line	Target	Metric	Value (nM)
NanoBRET	HEK293	EGFR (L858R/T790M)	IC50	5.5
Cellular Thermal Shift Assay (CETSA)	NCI-H1975	EGFR (L858R/T790M)	EC50	15.2

Table 2: Inhibition of EGFR Phosphorylation and Downstream Signaling by a Representative 3rd-Gen EGFR Inhibitor

Assay Type	Cell Line	Target Measured	Metric	Value (nM)
Western Blot / ELISA	NCI-H1975	p-EGFR (Y1068)	IC50	8.1
Western Blot / ELISA	NCI-H1975	p-AKT (S473)	IC50	12.5
Western Blot / ELISA	NCI-H1975	p-ERK1/2 (T202/Y204)	IC50	10.3

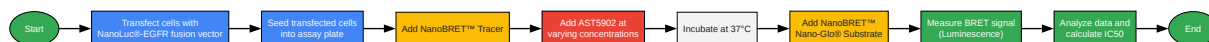
Table 3: Anti-proliferative Activity of a Representative 3rd-Gen EGFR Inhibitor

Assay Type	Cell Line	EGFR Mutation Status	Metric	Value (nM)
Cell Viability (MTT/CTG)	NCI-H1975	L858R/T790M	GI50	9.7
Cell Viability (MTT/CTG)	HCC827	del19	GI50	6.2
Cell Viability (MTT/CTG)	A549	Wild-Type	GI50	>1000

Experimental Protocols

NanoBRET™ Target Engagement Assay

This assay measures the binding of **AST5902** to EGFR in live cells using Bioluminescence Resonance Energy Transfer (BRET).



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Caption: NanoBRET™ Target Engagement Assay Workflow.

Materials:

- HEK293 cells
- EGFR-NanoLuc® Fusion Vector (e.g., for EGFR L858R/T790M)
- Transfection reagent (e.g., FuGENE® HD)
- Opti-MEM™ I Reduced Serum Medium
- DMEM with 10% FBS
- NanoBRET™ Tracer and Nano-Glo® Substrate
- White, 96-well or 384-well assay plates
- Luminometer capable of measuring BRET

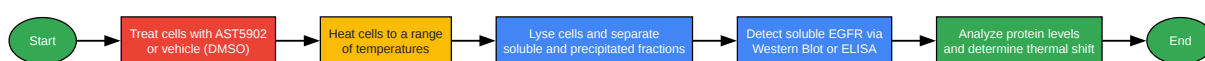
Protocol:

- Cell Transfection: Co-transfect HEK293 cells with the EGFR-NanoLuc® fusion vector and a carrier DNA in Opti-MEM™ using a suitable transfection reagent according to the manufacturer's instructions. Incubate for 18-24 hours.

- **Cell Seeding:** Harvest the transfected cells and resuspend in DMEM with 10% FBS. Seed the cells into a white assay plate at an appropriate density (e.g., 2×10^4 cells/well for a 96-well plate) and allow them to adhere for 4-6 hours.
- **Compound and Tracer Addition:** Prepare serial dilutions of **AST5902** in Opti-MEM™. Add the NanoBRET™ tracer to the cells, followed by the addition of the **AST5902** dilutions. Include vehicle control wells (e.g., DMSO).
- **Incubation:** Incubate the plate for 2 hours at 37°C in a CO2 incubator.
- **Substrate Addition and Measurement:** Add the NanoBRET™ Nano-Glo® Substrate to all wells. Immediately measure the BRET signal using a luminometer that can simultaneously quantify donor and acceptor emission.
- **Data Analysis:** Calculate the BRET ratio (acceptor emission / donor emission). Plot the BRET ratio against the logarithm of the **AST5902** concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Cellular Thermal Shift Assay (CETSA®)

CETSA® measures target engagement by assessing the thermal stabilization of EGFR upon **AST5902** binding.



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Caption: Cellular Thermal Shift Assay (CETSA®) Workflow.

Materials:

- NCI-H1975 cells (or other EGFR-mutant cell line)
- Complete culture medium (e.g., RPMI-1640 with 10% FBS)
- **AST5902**

- PBS
- Lysis buffer with protease and phosphatase inhibitors
- PCR tubes or plates
- Thermal cycler
- Reagents and equipment for Western blotting or ELISA
- Primary antibody against total EGFR

Protocol:

- **Cell Culture and Treatment:** Culture NCI-H1975 cells to ~80% confluency. Treat the cells with the desired concentration of **AST5902** or vehicle (DMSO) for 1-2 hours at 37°C.
- **Heating:** Harvest the cells, wash with PBS, and resuspend in PBS. Aliquot the cell suspension into PCR tubes or a PCR plate. Heat the samples in a thermal cycler to a range of temperatures for 3 minutes (e.g., 40°C to 70°C in 2°C increments).
- **Cell Lysis and Fractionation:** Subject the heated cell suspensions to three rapid freeze-thaw cycles using liquid nitrogen and a 37°C water bath to lyse the cells. Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to separate the soluble fraction (supernatant) from the precipitated proteins (pellet).
- **Protein Detection:** Collect the supernatant and determine the protein concentration. Analyze the levels of soluble EGFR in each sample by Western blotting or ELISA using an antibody against total EGFR.
- **Data Analysis:** Quantify the band intensities (Western blot) or absorbance (ELISA). For each treatment group (**AST5902** and vehicle), plot the percentage of soluble EGFR relative to the non-heated control against the temperature. The shift in the melting curve for the **AST5902**-treated samples compared to the vehicle control indicates target stabilization. An isothermal dose-response curve can be generated by heating all samples to a single, optimized temperature and varying the concentration of **AST5902** to determine the EC50.

EGFR Phosphorylation Assay (Western Blot)

This assay measures the ability of **AST5902** to inhibit the autophosphorylation of EGFR in response to EGF stimulation.

Materials:

- A431 cells (high wild-type EGFR expression) or EGFR-mutant NSCLC cell lines (e.g., NCI-H1975)
- Serum-free culture medium
- **AST5902**
- Epidermal Growth Factor (EGF)
- Lysis buffer with protease and phosphatase inhibitors
- Reagents and equipment for Western blotting
- Primary antibodies against phospho-EGFR (e.g., Y1068), total EGFR, and a loading control (e.g., β -actin)

Protocol:

- **Cell Culture and Serum Starvation:** Plate cells and allow them to adhere. Once they reach ~80% confluency, serum-starve the cells for 18-24 hours in serum-free medium.
- **Compound Treatment:** Treat the serum-starved cells with serial dilutions of **AST5902** or vehicle for 1-2 hours.
- **EGF Stimulation:** Stimulate the cells with an appropriate concentration of EGF (e.g., 50 ng/mL) for 15 minutes at 37°C.
- **Cell Lysis:** Immediately wash the cells with ice-cold PBS and lyse them with lysis buffer.
- **Western Blotting:** Determine the protein concentration of the lysates. Separate equal amounts of protein by SDS-PAGE, transfer to a membrane, and probe with primary

antibodies against p-EGFR, total EGFR, and a loading control.

- Data Analysis: Quantify the band intensities. Normalize the p-EGFR signal to the total EGFR signal. Plot the normalized p-EGFR levels against the logarithm of the **AST5902** concentration and fit the data to determine the IC50 value.

Cell Viability Assay (MTT or CellTiter-Glo®)

This assay assesses the effect of **AST5902** on the proliferation and viability of cancer cell lines.

Materials:

- NSCLC cell lines with different EGFR mutation statuses (e.g., NCI-H1975, HCC827, A549)
- Complete culture medium
- **AST5902**
- 96-well clear or white-walled plates
- MTT reagent and solubilization solution (e.g., DMSO) or CellTiter-Glo® Luminescent Cell Viability Assay reagent
- Microplate reader (absorbance or luminescence)

Protocol:

- Cell Seeding: Seed cells into a 96-well plate at a density that allows for logarithmic growth over the assay period (e.g., 3,000-5,000 cells/well). Allow the cells to adhere overnight.
- Compound Treatment: Add serial dilutions of **AST5902** to the wells. Include vehicle control wells.
- Incubation: Incubate the plates for 72 hours at 37°C in a CO2 incubator.
- Measurement:
 - For MTT assay: Add MTT reagent to each well and incubate for 2-4 hours. Then, add the solubilization solution and read the absorbance at 570 nm.

- For CellTiter-Glo® assay: Allow the plate to equilibrate to room temperature. Add the CellTiter-Glo® reagent to each well, mix, and read the luminescence.
- Data Analysis: Convert the raw data to percentage of viable cells relative to the vehicle control. Plot the percentage of viability against the logarithm of the **AST5902** concentration and fit the data to a dose-response curve to calculate the GI50 (concentration for 50% growth inhibition).

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